

Application Notes and Protocols: Photocatalytic Degradation using Strontium-Doped Zinc Selenide

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Compound of Interest

Compound Name: Strontium selenide

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These application notes provide a comprehensive overview and detailed protocols for the use of strontium-doped zinc selenide (Sr-doped ZnSe) nanoparticles as a photocatalyst for the degradation of organic pollutants, specifically focusing on the degradation of methyl orange (MO) under visible light irradiation.

Introduction

Strontium-doped zinc selenide (Sr-doped ZnSe) nanoparticles are emerging as a promising material for photocatalytic applications.^{[1][2][3]} Doping zinc selenide with strontium has been shown to enhance its structural, optical, and morphological properties, leading to improved photocatalytic efficiency.^{[1][4]} These nanoparticles can be synthesized using a cost-effective and environmentally friendly co-precipitation method.^{[1][2][3]} The introduction of strontium into the ZnSe lattice decreases the bandgap, which allows for the absorption of visible light and promotes the generation of charge carriers necessary for the degradation of organic dyes.^{[1][4]}

Data Presentation

The photocatalytic activity of Sr-doped ZnSe nanoparticles is directly influenced by the molar ratio of the strontium dopant. The following tables summarize the quantitative data on the degradation of methyl orange (MO) using Sr-doped ZnSe with varying Sr^{2+} concentrations.

Table 1: Photocatalytic Degradation Efficiency of Methyl Orange (MO) by Sr-doped ZnSe Nanoparticles

Photocatalyst (Molar Ratio of Sr ²⁺)	Degradation Efficiency (%) after 120 min
Pure ZnSe	75% [1] [4]
0.01 M Sr-doped ZnSe	79% [1] [4]
0.05 M Sr-doped ZnSe	81% [1] [4]
0.1 M Sr-doped ZnSe	88% [1] [4]

Table 2: Apparent Rate Constant (k) for the Photocatalytic Degradation of Methyl Orange (MO)

Photocatalyst (Molar Ratio of Sr ²⁺)	Rate Constant (k) (min ⁻¹)
0.01 M Sr-doped ZnSe	0.01119 [1]
0.05 M Sr-doped ZnSe	0.01288 [1]
0.1 M Sr-doped ZnSe	0.01349 [1]

Experimental Protocols

Synthesis of Strontium-Doped Zinc Selenide (Sr-doped ZnSe) Nanoparticles via Co-Precipitation

This protocol describes the synthesis of Sr-doped ZnSe nanoparticles with varying molar ratios of strontium.

Materials:

- Zinc chloride (ZnCl₂)
- Strontium chloride (SrCl₂)
- Sodium borohydride (NaBH₄)
- 2-Mercaptoethanol

- Deionized water

Equipment:

- Beakers and magnetic stirrers
- Pipettes
- Centrifuge
- Drying oven

Procedure:

- Prepare aqueous solutions of zinc chloride and strontium chloride. For different molar ratios of Sr-doping (e.g., 0.01, 0.05, and 0.1 M), adjust the amount of SrCl_2 added to the ZnCl_2 solution.
- In a separate beaker, prepare a solution of sodium borohydride (NaBH_4), which acts as a reducing agent.[\[1\]](#)
- Slowly add the NaBH_4 solution to the mixed metal salt solution (ZnCl_2 and SrCl_2) under constant stirring.
- Add 2-mercaptoethanol to the solution, which serves as a stabilizing agent.[\[1\]](#)
- Continue stirring the solution for a specified period to allow for the formation of the Sr-doped ZnSe nanoparticles.
- Collect the precipitate by centrifugation.
- Wash the collected nanoparticles multiple times with deionized water and ethanol to remove any unreacted precursors and byproducts.
- Dry the final product in an oven at a suitable temperature (e.g., 200 °C).[\[3\]](#)

Characterization: The synthesized Sr-doped ZnSe nanoparticles should be characterized to confirm their structural, optical, and morphological properties. Recommended techniques

include:

- X-ray Diffraction (XRD) to analyze the crystal structure.[\[1\]](#)[\[2\]](#)
- Fourier Transform Infrared (FT-IR) Spectroscopy to identify surface functional groups.[\[1\]](#)[\[2\]](#)
- UV-Visible Diffuse Reflectance Spectroscopy (UV-DRS) to determine the bandgap energy.[\[1\]](#)[\[2\]](#)
- Field Emission Scanning Electron Microscopy (FE-SEM) and High-Resolution Transmission Electron Microscopy (HR-TEM) to observe the morphology and particle size.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Energy-Dispersive X-ray Spectroscopy (EDS) for elemental analysis.[\[1\]](#)[\[3\]](#)
- X-ray Photoelectron Spectroscopy (XPS) to determine the oxidation states of the elements.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Photocatalytic Degradation of Methyl Orange (MO)

This protocol outlines the procedure for evaluating the photocatalytic activity of the synthesized Sr-doped ZnSe nanoparticles.

Materials:

- Synthesized Sr-doped ZnSe nanoparticles
- Methyl orange (MO)
- Deionized water

Equipment:

- Visible light source (e.g., Xenon lamp)
- Magnetic stirrer
- Beaker or reaction vessel
- UV-Vis spectrophotometer

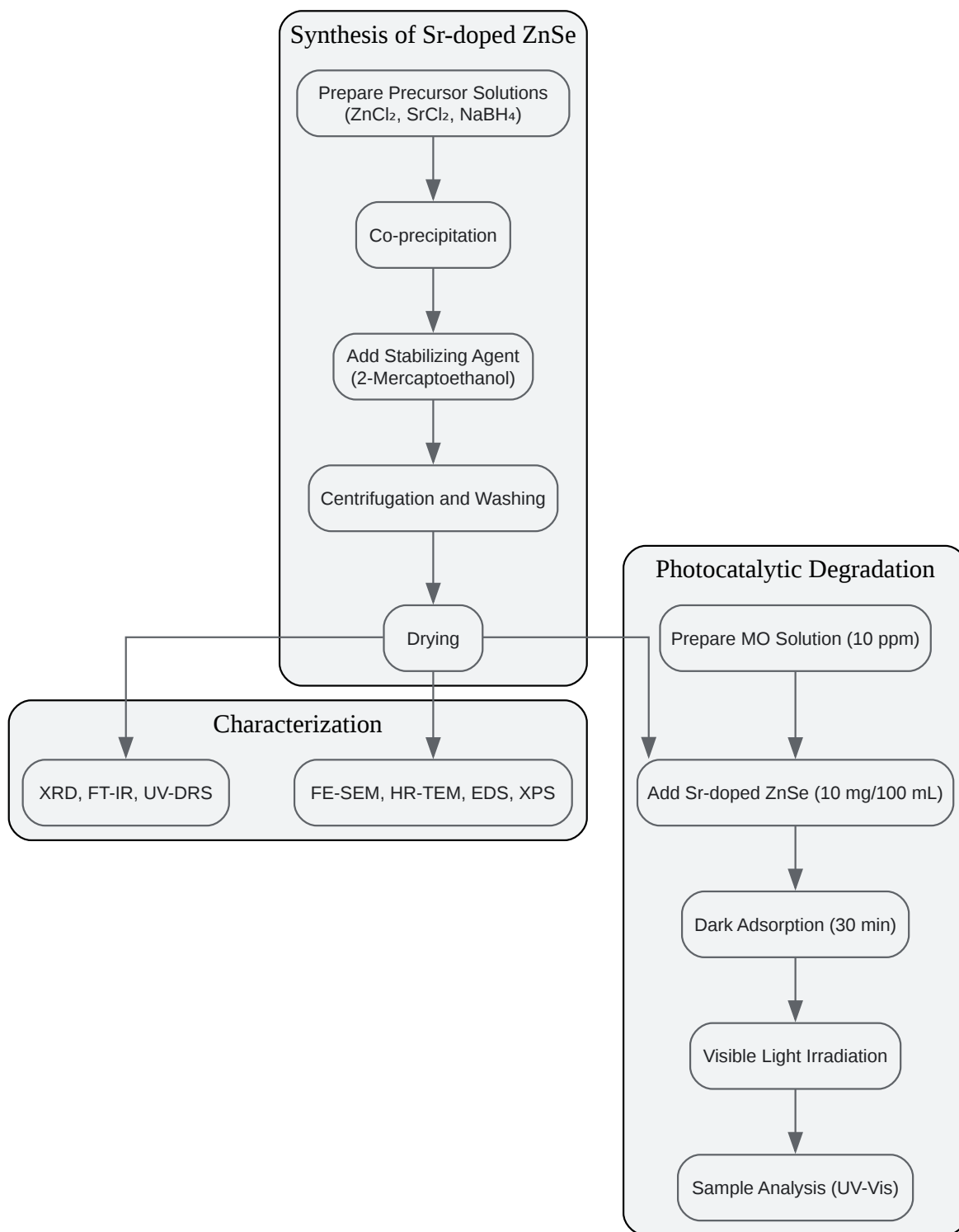
- Centrifuge or syringe filters

Procedure:

- Prepare a 10 ppm stock solution of methyl orange in deionized water.[\[1\]](#)[\[4\]](#)
- Dispense 100 mL of the MO solution into a beaker.[\[1\]](#)[\[4\]](#)
- Add 10 mg of the Sr-doped ZnSe nanoparticles to the MO solution.[\[1\]](#)[\[4\]](#)
- To establish adsorption-desorption equilibrium, stir the suspension in the dark for 30 minutes.
[\[1\]](#)[\[4\]](#)
- After the dark period, expose the suspension to visible light irradiation while continuing to stir.
- At regular time intervals (e.g., every 20 minutes for a total of 120 minutes), withdraw a small aliquot of the suspension.
- Remove the photocatalyst from the aliquot by centrifugation or by using a syringe filter.
- Measure the absorbance of the supernatant at the characteristic wavelength of MO using a UV-Vis spectrophotometer.
- Calculate the degradation efficiency using the formula: $\text{Degradation (\%)} = [(C_0 - C_t) / C_0] \times 100$ where C_0 is the initial concentration of MO and C_t is the concentration at time t .

Visualizations

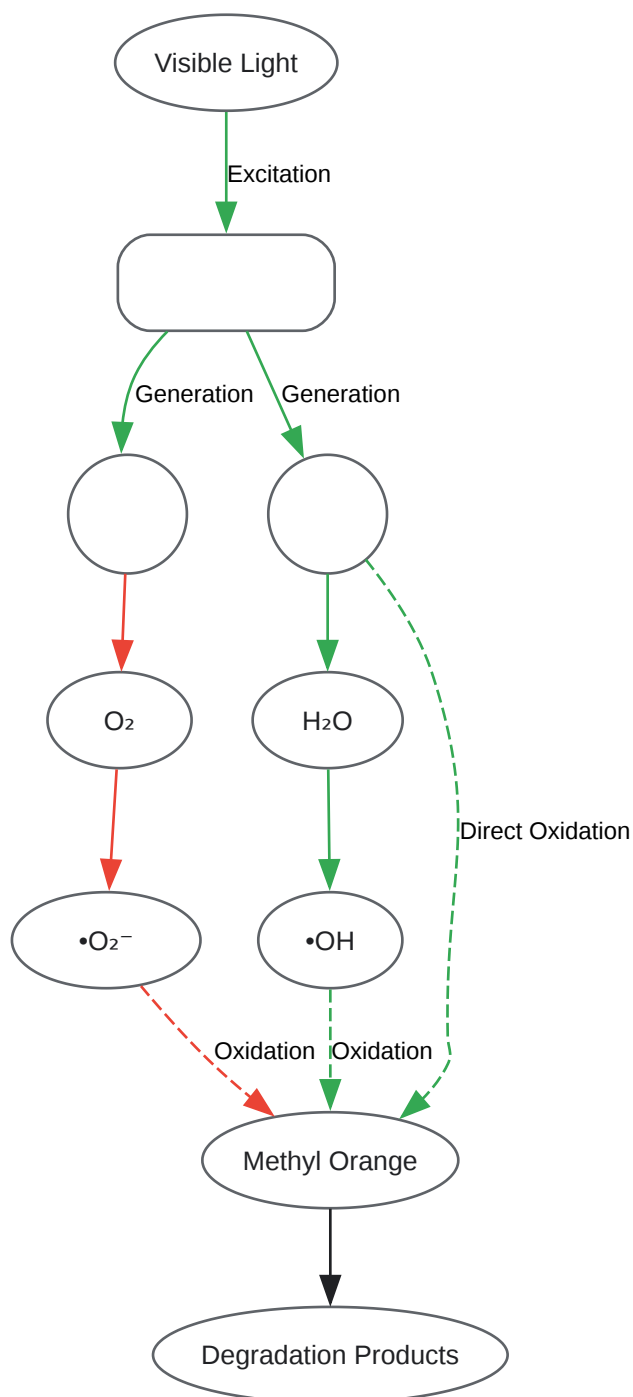
Experimental Workflow



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Caption: Experimental workflow for the synthesis, characterization, and photocatalytic testing of Sr-doped ZnSe.

Proposed Photocatalytic Degradation Mechanism



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Caption: Proposed mechanism of photocatalytic degradation of methyl orange by Sr-doped ZnSe.

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